

Personal protective equipment for handling MDA-19 4-hydroxybenzoyl metabolite

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Compound of Interest

Compound Name: MDA-19 4-hydroxybenzoyl
metabolite

Cat. No.: B10830529

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Essential Safety Guide: Handling MDA-19 4-hydroxybenzoyl metabolite

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling the research chemical **MDA-19 4-hydroxybenzoyl metabolite**. The guidance is based on the properties of the parent compound, MDA-19, and established best practices for handling synthetic cannabinoids in a laboratory setting.

Hazard and Compound Summary

MDA-19 is a synthetic cannabinoid that functions as a potent agonist for the CB2 receptor.^{[1][2]} The 4-hydroxybenzoyl metabolite is an analytical reference standard, presumed to be a metabolic product of MDA-19.^[3] While the Safety Data Sheet (SDS) for the parent compound MDA-19 does not classify it as hazardous under the Globally Harmonized System (GHS), it is imperative to treat this and all research chemicals with a high degree of caution due to the limited toxicological data available.^{[4][5]} These procedures are designed to minimize risk through engineering controls and personal protective equipment.

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required equipment for handling **MDA-19 4-hydroxybenzoyl**

metabolite in solid (powder) and solution forms.

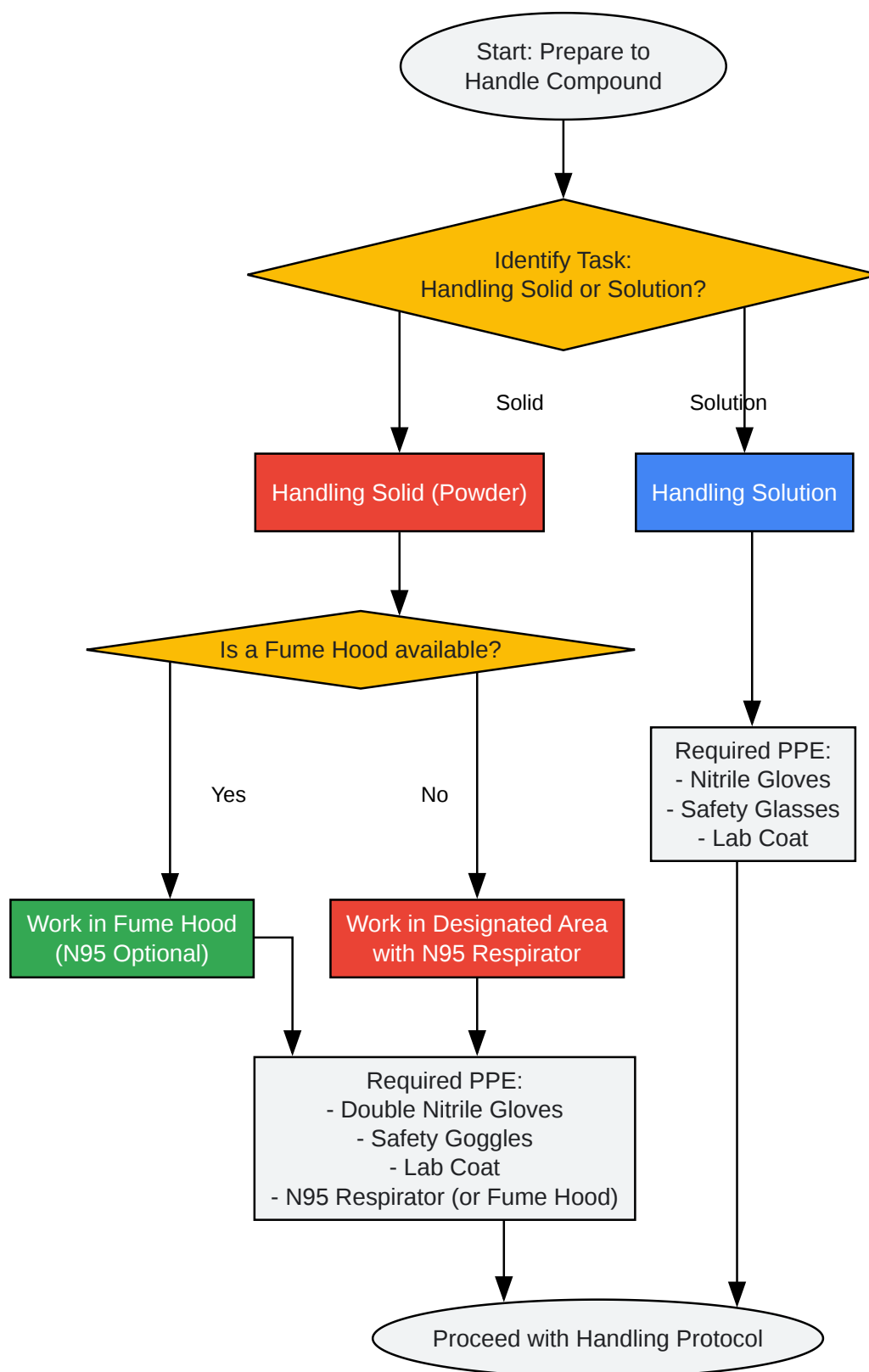
Task / Compound Form	PPE Type	Specification	Purpose
Handling Solids (e.g., weighing)	Hand Protection	Nitrile Gloves (Double Gloving Recommended)	Prevents dermal contact with powder.
Eye Protection	Safety Goggles	Protects eyes from airborne particulates.	
Body Protection	Professional Lab Coat (fully buttoned)	Protects skin and clothing from contamination.	
Respiratory	N95 Respirator or use of Chemical Fume Hood	Minimizes inhalation of fine powder. Fume hood is the preferred engineering control.	
Handling Solutions (e.g., preparing dilutions)	Hand Protection	Nitrile Gloves	Prevents dermal contact with the solution.
Eye Protection	Safety Glasses with Side Shields (Minimum)	Protects eyes from accidental splashes.	
Body Protection	Professional Lab Coat (fully buttoned)	Protects skin and clothing from splashes.	

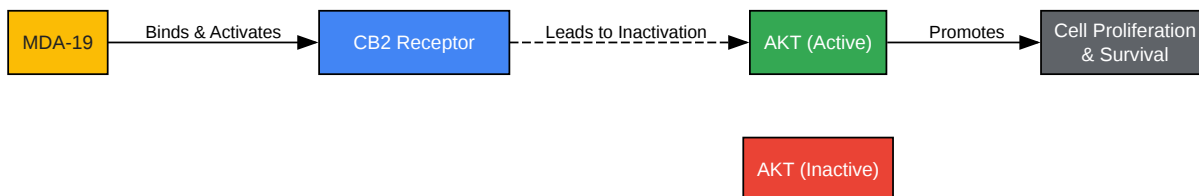
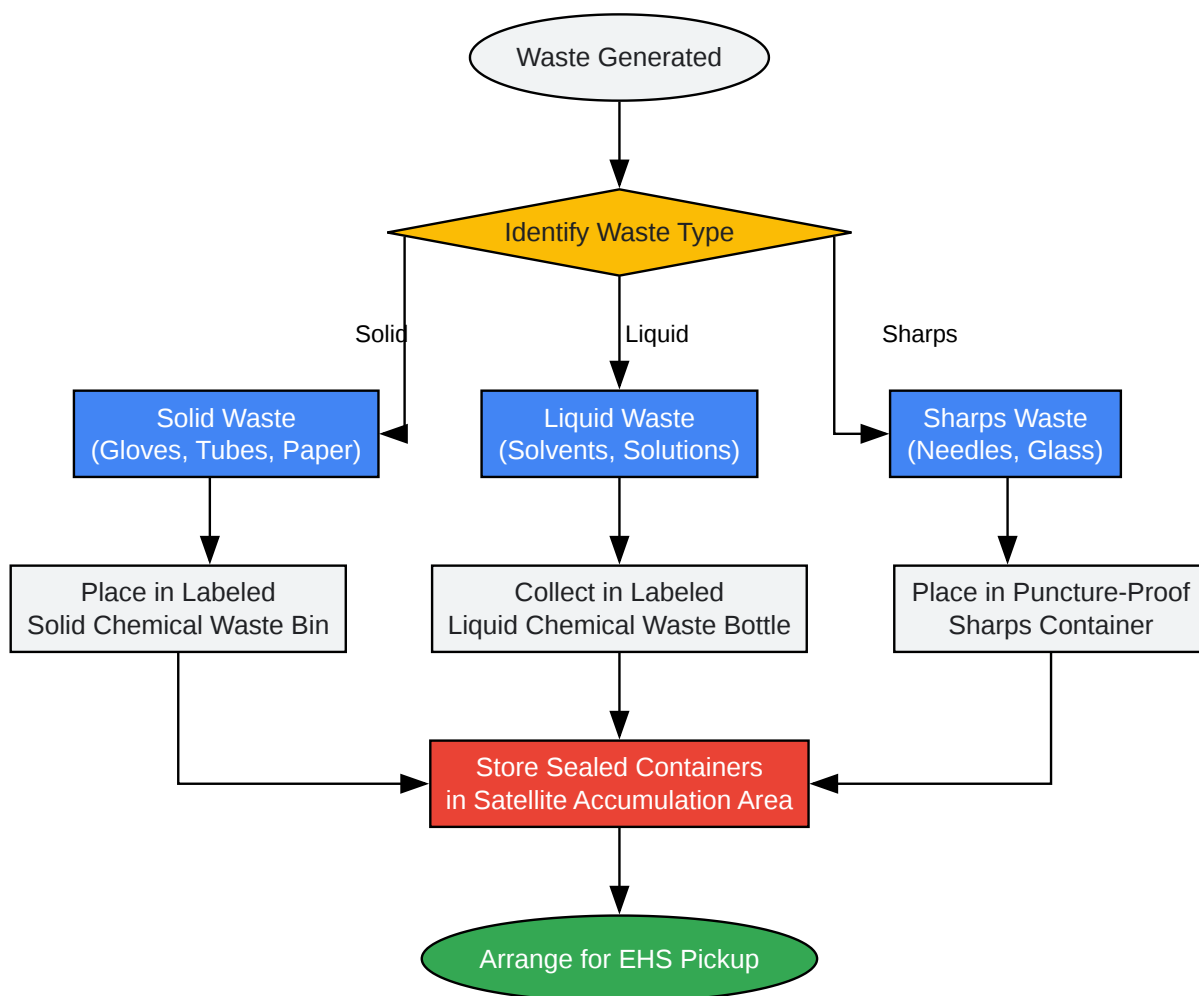
Operational Handling Protocol

Adherence to a strict operational workflow minimizes exposure risk. All handling of solid material should be performed within a certified chemical fume hood to control airborne particulates.

Methodology for Safe Handling:

- Preparation: Designate a work area, preferably within a chemical fume hood. Cover the work surface with absorbent, disposable bench paper.
- PPE Donning: Before handling the compound, put on all required PPE as specified in the table above. Ensure gloves are inspected for tears or defects.
- Weighing (Solids):
 - Perform all weighing of powdered compounds inside a chemical fume hood or a ventilated balance enclosure.
 - Use a micro-spatula to carefully transfer the powder, avoiding any actions that could create dust.
 - Tare the weigh boat or vessel before adding the compound.
 - Immediately close the primary container after dispensing.
- Creating Solutions:
 - Add solvent to the weighed solid slowly to avoid splashing.
 - If sonication or vortexing is required, ensure the vessel is securely capped.
- Post-Handling Decontamination:
 - Wipe down the spatula and any affected surfaces with an appropriate solvent (e.g., 70% ethanol), followed by a standard cleaning agent.
 - Dispose of all contaminated disposables (e.g., weigh boats, bench paper) in the designated solid waste stream.
- PPE Doffing: Remove PPE in the correct order (gloves first), avoiding contact between contaminated surfaces and skin. Wash hands thoroughly with soap and water after all work is complete.





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